

2-(1-Phenylethyl)phenol molecular weight and formula

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Compound of Interest

Compound Name: 2-(1-Phenylethyl)phenol

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An In-depth Technical Guide to **2-(1-Phenylethyl)phenol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(1-Phenylethyl)phenol**, an ortho-substituted alkylphenol. It details the compound's fundamental chemical and physical properties, molecular structure, and spectroscopic characteristics. The document outlines common synthetic methodologies, explores its current and potential applications across various industries, and discusses its known biological activities. Furthermore, it provides essential safety, handling, and storage protocols to ensure its proper use in a laboratory and industrial setting. This guide is intended to be an authoritative resource for professionals in research, chemical synthesis, and drug development.

Chemical Identity and Core Properties

2-(1-Phenylethyl)phenol is an aromatic organic compound characterized by a phenol ring substituted at the ortho position with a 1-phenylethyl group.^[1] This substitution pattern confers specific steric and electronic properties that influence its reactivity and potential applications.^[1]

Property	Value	Source(s)
IUPAC Name	2-(1-phenylethyl)phenol	[1][2][3]
Molecular Formula	C ₁₄ H ₁₄ O	[1][2][3][4][5][6]
Molecular Weight	198.26 g/mol	[1][3][5][6]
CAS Number	4237-44-9	[1][2][4][5]
Synonyms	o-(α-Methylbenzyl)phenol, o-(1-Phenylethyl)phenol, 1-(2-Hydroxyphenyl)-1-phenylethane, 2-(alpha-Methylbenzyl)phenol	[3][5][7]
Physical Form	Liquid	[4]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	
Purity (Typical)	95%	

Molecular Structure and Spectroscopic Profile

The structure of **2-(1-Phenylethyl)phenol** consists of a biphenyl framework connected by an ethyl bridge, with a hydroxyl group on one of the phenyl rings.[1] The ortho-substitution creates significant steric hindrance around the hydroxyl group, which modulates its chemical reactivity compared to its meta and para isomers.[1]

Caption: 2D structure of **2-(1-Phenylethyl)phenol**.

Spectroscopic Data

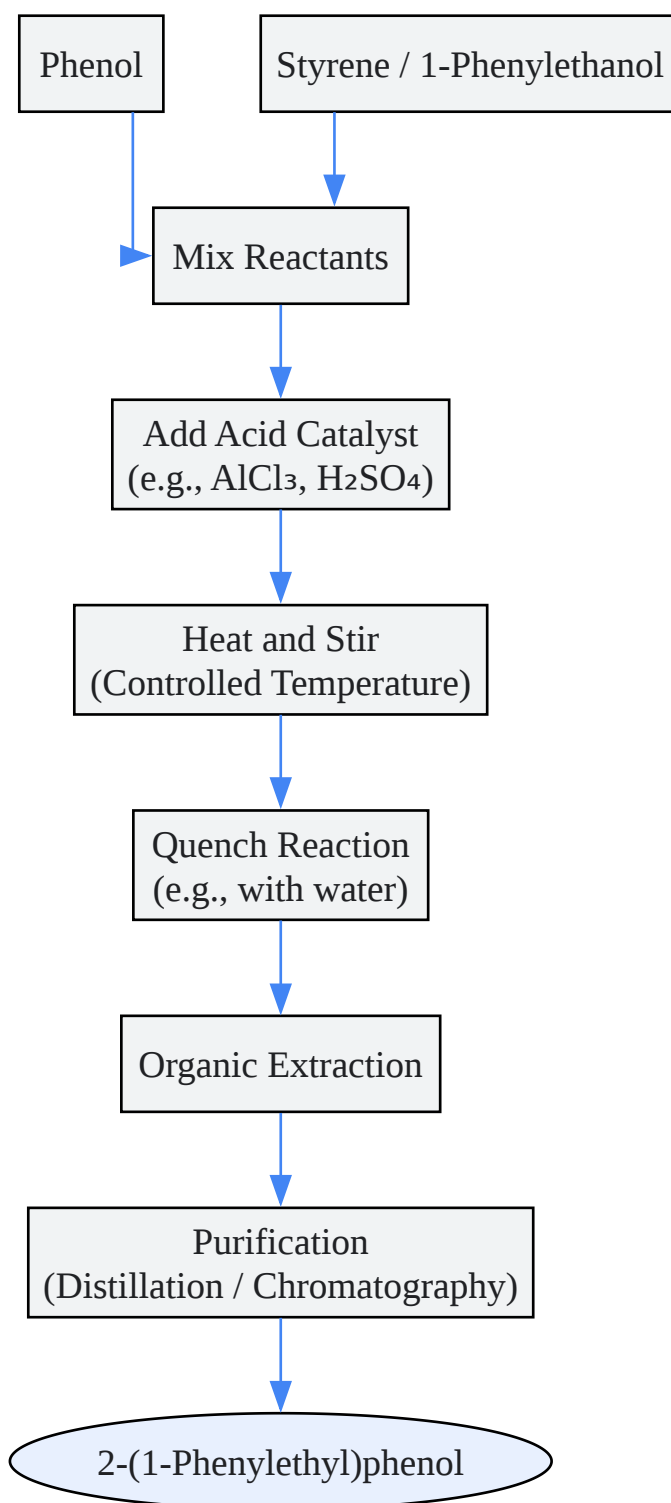
- Infrared (IR) Spectrum:** The IR spectrum is characterized by a broad absorption band corresponding to the O-H stretching of the phenolic hydroxyl group. Specific data and spectra are available in the NIST/EPA Gas-Phase Infrared Database.[5]
- Mass Spectrometry (MS):** Electron ionization mass spectrometry data is available and can be used for structural elucidation and identification.[7]

Synthesis and Manufacturing

The synthesis of **2-(1-Phenylethyl)phenol** is most commonly achieved through the acid-catalyzed alkylation of phenol.

Primary Synthesis Route: Friedel-Crafts Alkylation

This method involves the reaction of phenol with a suitable alkylating agent, such as 1-phenylethanol or styrene, in the presence of a Lewis acid or protic acid catalyst.^[1] The ortho-selectivity is influenced by reaction conditions such as temperature and catalyst choice.



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Caption: Generalized workflow for Friedel-Crafts synthesis.

Example Laboratory Protocol (Conceptual)

- **Charging the Reactor:** In a suitable reaction vessel equipped with a stirrer, thermometer, and reflux condenser, charge phenol and an excess of the chosen solvent (e.g., benzene).
- **Catalyst Addition:** Slowly add a Lewis acid catalyst, such as aluminum chloride (AlCl_3), while maintaining a controlled temperature. The use of a Lewis acid polarizes the alkylating agent, making it a better electrophile to attack the electron-rich phenol ring.
- **Reactant Addition:** Add 1-phenylethanol dropwise to the mixture. The reaction is typically exothermic and requires careful temperature control to favor ortho-substitution and prevent side reactions.
- **Reaction:** Heat the mixture to the target temperature and maintain for several hours until the reaction is complete, as monitored by techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Cool the reaction mixture and quench it by slowly adding it to ice-water. This deactivates the catalyst and separates the aqueous and organic layers.
- **Purification:** Separate the organic layer, wash it to remove impurities, dry it over an anhydrous salt (e.g., MgSO_4), and concentrate it under reduced pressure. The crude product is then purified, typically by vacuum distillation or column chromatography, to yield pure **2-(1-Phenylethyl)phenol**.

Applications and Biological Relevance

2-(1-Phenylethyl)phenol serves as a versatile intermediate and additive in several industrial and research fields.^[1]

- **Polymer Industry:** It can be used as a stabilizer or antioxidant additive in the production of polymers, enhancing the thermal stability and longevity of the material.^[1]
- **Pharmaceutical Synthesis:** The phenolic structure is a common scaffold in medicinal chemistry, making it a valuable intermediate for the synthesis of more complex drug molecules.^[1]
- **Cosmetics:** Due to its antioxidant properties, it has applications as a preservative in cosmetic formulations to prevent degradation.^[1]

Biological Activities


Research has indicated several potential biological activities for **2-(1-Phenylethyl)phenol**, primarily linked to its phenolic hydroxyl group.

- **Antioxidant Properties:** The compound can act as a free radical scavenger, which may help protect against oxidative stress.^[1]
- **Antimicrobial Activity:** Studies have suggested moderate activity against certain strains of bacteria and fungi.^[1]
- **Anti-inflammatory Effects:** Preliminary research points towards potential anti-inflammatory properties, though further investigation is required to confirm these effects and understand the mechanisms.^[1]

Safety, Handling, and Storage

Proper handling of **2-(1-Phenylethyl)phenol** is crucial to ensure laboratory safety.

GHS Hazard Classification

Pictogram	Signal Word	Hazard Statements
 alt text	Warning	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.

Recommended Handling Procedures

- **Ventilation:** Use only in a well-ventilated area, preferably within a chemical fume hood.
- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, safety goggles with side shields or a face shield, and a lab coat.^[8]
- **Hygiene:** Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.^[8]

Storage Guidelines

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[8]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen and seek medical attention.[8]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and seek immediate medical attention.

Conclusion

2-(1-Phenylethyl)phenol is a significant chemical compound with a well-defined molecular structure and a range of established and potential applications. Its synthesis via Friedel-Crafts alkylation is a cornerstone of its production, leading to its use as a key intermediate in the pharmaceutical, cosmetic, and polymer industries. The biological activities, particularly its antioxidant properties, continue to be an area of active research. Adherence to strict safety and handling protocols is mandatory for its use. This guide serves as a foundational technical resource for professionals working with this versatile compound.

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